

Technical Guide: Spectroscopic Characterization of 1H,1H-Perfluorononyl Acrylate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1H,1H-Perfluorononyl acrylate

CAS No.: 307-87-9

Cat. No.: B1598229

[Get Quote](#)

Executive Summary & Compound Identity

1H,1H-Perfluorononyl acrylate is a specialized fluorinated monomer used to impart low surface energy, hydrophobicity, and oleophobicity to polymers.^[1] Unlike standard hydrocarbon acrylates, the perfluorinated tail introduces unique electronic effects that significantly alter spectroscopic signatures, particularly in NMR (

H,

C,

F) and FTIR analyses.

- IUPAC Name: 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-Heptaecafluorononyl prop-2-enoate^[1]
- Common Name: **1H,1H-Perfluorononyl acrylate**^{[1][2][3]}
- CAS Number: 307-87-9^{[1][2]}
- Molecular Formula:

[\[1\]](#)[\[2\]](#)

- Molecular Weight: 504.14 g/mol [\[2\]](#)

Structural Visualization

The molecule consists of a reactive acrylate "head" and a rigid, electron-withdrawing perfluorinated "tail." The "1H,1H" designation indicates that the methylene group (

-position to oxygen) is non-fluorinated, acting as a spacer between the ester and the perfluoro chain.

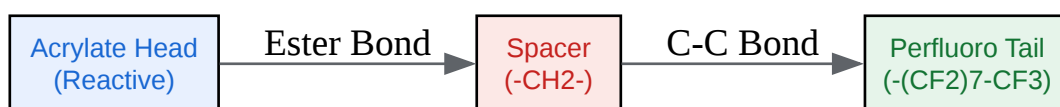


Fig 1: Structural segmentation of 1H,1H-Perfluorononyl acrylate.

[Click to download full resolution via product page](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the gold standard for verifying the structure of **1H,1H-perfluorononyl acrylate**. The presence of fluorine atoms induces splitting in both proton and carbon spectra and requires

F NMR for complete characterization.

Proton (¹H) NMR Analysis

Solvent: Chloroform-d (

) is standard. Key Feature: The methylene protons (

) appear as a triplet due to coupling with the adjacent

-fluorine atoms (

).

Position	Assignment	Shift (, ppm)	Multiplicity	Integration	Coupling ()
Vinyl	(trans to CO)	6.45 - 6.55	Doublet of Doublets (dd)	1H	Hz, Hz
Vinyl	(cis to CO)	6.15 - 6.25	Doublet of Doublets (dd)	1H	Hz, Hz
Vinyl	(gem to CO)	5.90 - 6.05	Doublet of Doublets (dd)	1H	Hz, Hz
Spacer		4.60 - 4.70	Triplet (t)	2H	Hz

Expert Insight: The triplet at ~4.6 ppm is diagnostic. If this peak appears as a singlet or broad multiplet, it may indicate hydrolysis (formation of the alcohol) or polymerization. The large

coupling constant is characteristic of protons adjacent to a perfluoroalkyl group.

Fluorine (F) NMR Analysis

Solvent:

(often with Freon-113 or hexafluorobenzene as internal standard). Scope: Confirms the length of the perfluorinated chain (

).

Position	Group	Shift (, ppm)*	Description
Terminal		-81.0 to -81.5	Triplet (approx)
Alpha		-119.5 to -120.5	Broad singlet/multiplet
Internal		-122.0 to -124.0	Overlapping multiplets
Beta		-126.0 to -127.0	Broad singlet

*Note: Shifts are referenced to

(0 ppm). Values may shift by 1-2 ppm depending on concentration and solvent.

Carbon (C) NMR Analysis

The

C spectrum is complex due to C-F coupling, which splits fluorinated carbons into multiplets (triplets/quartets) with large coupling constants (

Hz).

- Carbonyl ():
): ~165 ppm (Singlet).

- Vinyl ():
): ~132 ppm.

- Vinyl ():
): ~127 ppm.

- Spacer ():
): ~60 ppm (Triplet,
Hz).

- Perfluoro Chain: 105 - 120 ppm (Multiple weak multiplets).

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR is utilized for rapid identification of functional groups and monitoring polymerization (disappearance of C=C).

Key Absorption Bands

Wavenumber ()	Assignment	Intensity	Notes
1740 - 1760	C=O Stretch (Ester)	Strong	Sharp, characteristic acrylate ester.
1635 - 1640	C=C Stretch (Vinyl)	Medium	Indicator of monomer purity. Disappears upon polymerization.
1400 - 1410	Deformation	Weak	Associated with the group.
1100 - 1300	C-F Stretch	Very Strong	Broad, intense region masking other peaks ("Fingerprint" for fluoropolymers).
980 - 990	C-H Out-of-plane	Medium	Vinyl group deformation.

Diagnostic Protocol: To verify monomer purity, check the ratio of the C=C peak (1635

) to the C=O peak (1750

). A decrease in this ratio indicates premature polymerization.

Experimental Workflow for Purity Analysis

To ensure data integrity, the following workflow should be adopted when receiving a new batch of **1H,1H-Perfluorononyl acrylate**.

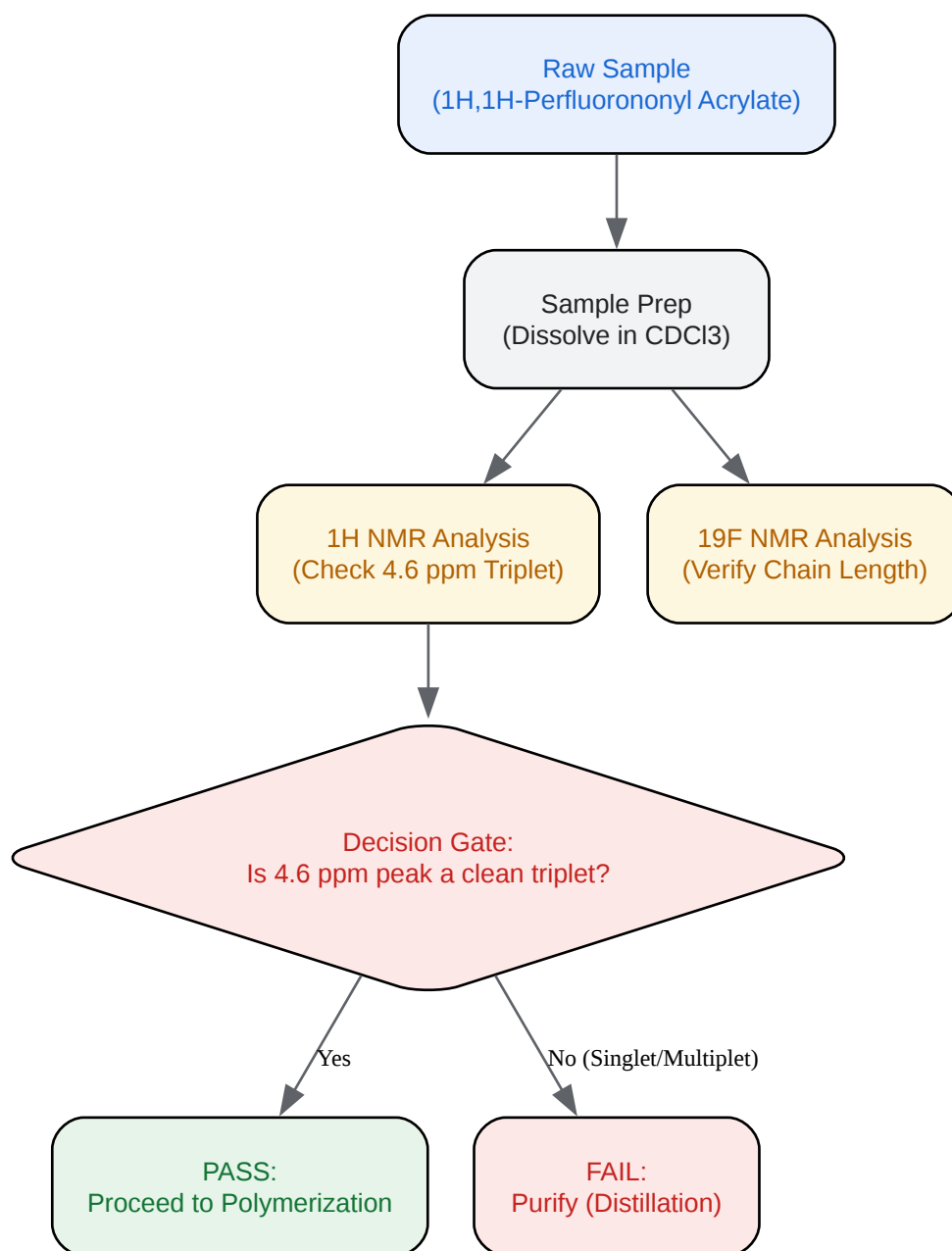


Fig 2: Quality Control Workflow for Fluorinated Acrylates.

[Click to download full resolution via product page](#)

Protocol Notes:

- **Solubility:** While soluble in chloroform, the compound is highly hydrophobic. Ensure the NMR tube is clean and free of water, as moisture can cause hydrolysis, appearing as an impurity peak near 3.6 ppm (alcohol).

- Handling: Fluorinated acrylates usually have high density (~1.6 g/mL). When pipetting, use positive displacement pipettes to ensure accurate volume for quantitative NMR (qNMR).

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 107220, 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-Heptadecafluorononyl acrylate. Retrieved from [\[Link\]](#)
- ResearchGate. Characterization of perfluoroalkyl acrylic oligomers by electrospray ionization time-of-flight mass spectrometry. (Context for fluorinated acrylate analysis). Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,9-Heptadecafluorononyl acrylate | C₁₂H₅F₁₇O₂ | CID 3013855 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. iodochem.com [iodochem.com]
- 3. PRODUCT [\[hattoricorp.com\]](https://hattoricorp.com)
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of 1H,1H-Perfluorononyl Acrylate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1598229/docs#technical-guide-spectroscopic-characterization-of-1h-1h-perfluorononyl-acrylate\]](https://www.benchchem.com/product/b1598229/docs#technical-guide-spectroscopic-characterization-of-1h-1h-perfluorononyl-acrylate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)